

Personal protective equipment for handling Oveporexton

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Compound of Interest

Compound Name: Oveporexton

Cat. No.: B15617484

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As an orally active and selective orexin receptor 2 (OX2R) agonist, **Oveporexton** (also known as TAK-861) is a potent research compound requiring careful handling to ensure personnel safety and experimental integrity.^[1] This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with this compound.

Chemical and Physical Properties

A clear understanding of **Oveporexton**'s properties is fundamental to its safe handling. The following table summarizes key quantitative data.

| Property | Value | Reference |
|-----------------------------|--|-----------|
| IUPAC Name | N-[(2S,3R)-2-[[3-(3,5-difluorophenyl)-2-fluorophenyl]methyl]-4,4-difluoro-1-(2-hydroxy-2-methylpropanoyl)pyrrolidin-3-yl]ethanesulfonamide | [2] |
| Synonyms | TAK-861 | [1][3] |
| CAS Number | 2460722-04-5 | [1][2] |
| Molecular Formula | C ₂₃ H ₂₅ F ₅ N ₂ O ₄ S | [2][3] |
| Molar Mass | 520.52 g/mol | [2] |
| EC ₅₀ (for OX2R) | 2.5 nM | [1][4] |

Personal Protective Equipment (PPE)

Due to the potent biological activity of **Oveporexton** and its common dissolution in solvents like Dimethyl Sulfoxide (DMSO), a comprehensive PPE strategy is mandatory to prevent accidental exposure.

| PPE Category | Item | Specification and Rationale |
|------------------------|------------------------------|--|
| Hand Protection | Double-layered gloves | Inner Glove: Standard nitrile glove. Outer Glove: Chemical-resistant glove (e.g., butyl rubber or thick neoprene). DMSO readily penetrates standard nitrile gloves; a robust outer layer is critical to prevent skin absorption of the compound.[4][5] |
| Eye Protection | Safety Goggles | Provides a full seal around the eyes to protect against splashes of liquids or fine powders. Standard safety glasses are insufficient. |
| Body Protection | Laboratory Coat | A buttoned lab coat protects skin and personal clothing from contamination. |
| Respiratory Protection | N95 Respirator or equivalent | Recommended when handling the powdered form of the compound outside of a certified chemical fume hood to prevent inhalation of fine particles. |

Operational Plans: Handling and Experimental Protocols

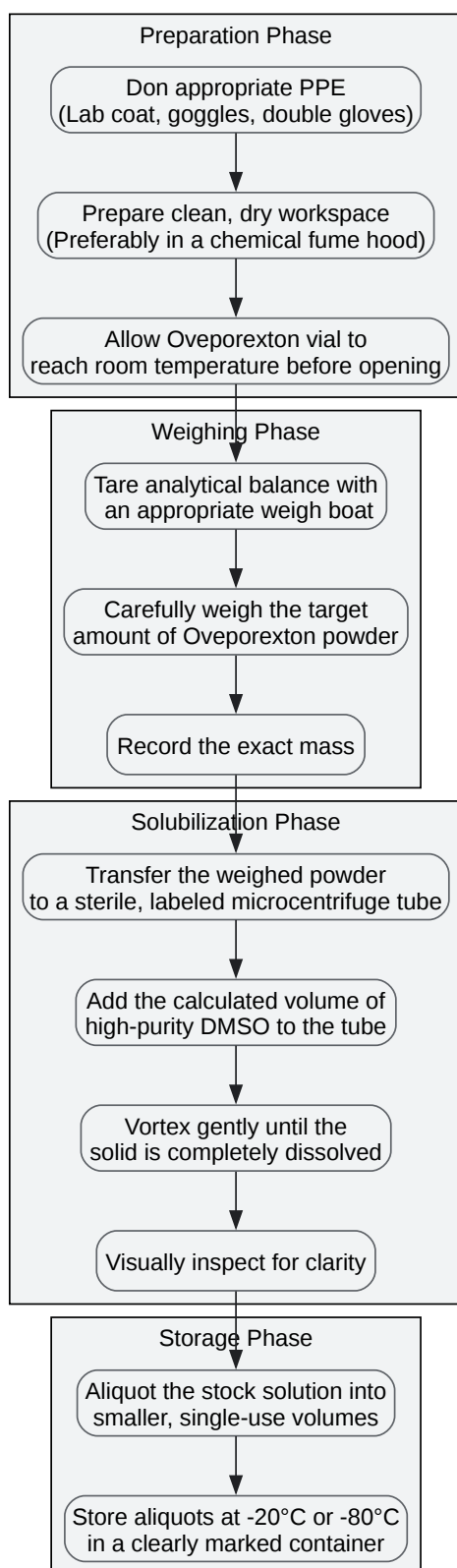
Adherence to standardized procedures is critical for both safety and experimental reproducibility. The following protocols outline the step-by-step guidance for handling **Oveporexton** from receipt to use.

Receiving and Storage Protocol

- **Verification:** Upon receipt, verify the container label matches the order details (Compound Name, CAS number, quantity).
- **Inspection:** Inspect the container for any signs of damage or leakage. If compromised, do not open and consult your institution's Environmental Health & Safety (EHS) office.
- **Storage:** Store the compound in its original, tightly sealed container.
 - **Short-term (days to weeks):** Store at 0-4°C in a dry, dark location.[\[6\]](#)
 - **Long-term (months to years):** Store at -20°C or -80°C for maximum stability.[\[1\]](#)[\[6\]](#)
- **Inventory:** Log the compound into the laboratory's chemical inventory system, noting the date of receipt, quantity, and storage location.

Experimental Workflow: Preparation of a DMSO Stock Solution

This workflow details the preparation of a 10 mM stock solution in DMSO, a common procedure for in vitro assays.[\[1\]](#)

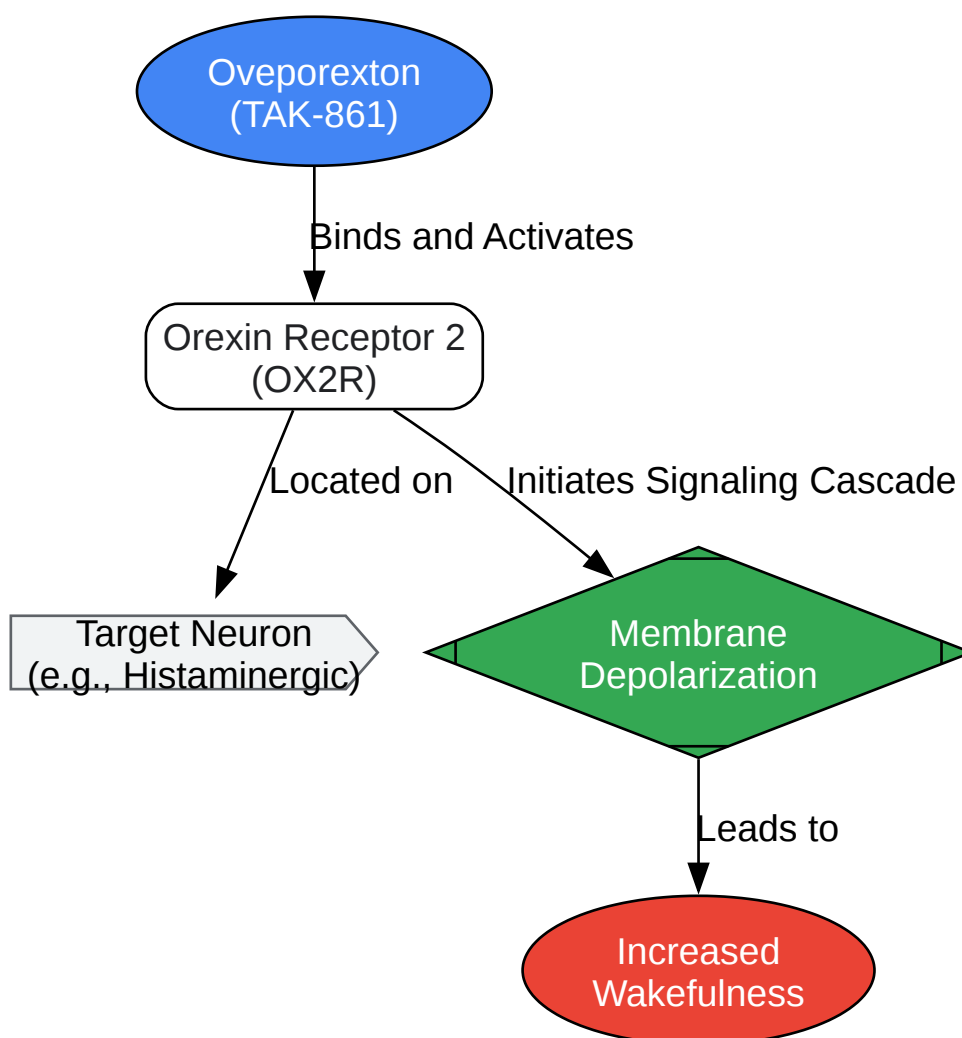


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Caption: Workflow for preparing an **Oveporexton** stock solution.

Mechanism of Action: OX2R Agonism

Oveporexton is a selective agonist for the orexin receptor 2 (OX2R).[1] Its mechanism of action is central to its therapeutic potential for treating narcolepsy by promoting wakefulness.[2]
[6]



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Caption: Simplified signaling pathway of **Oveporexton**.

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and accidental exposure. As a potent, biologically active molecule, **Oveporexton** and materials contaminated with it should be treated as chemical waste.

| Waste Stream | Collection and Disposal Procedure |
|--|---|
| Unused Solid Compound | Collect in its original container or a clearly labeled, sealed waste container. Do not mix with other waste. Arrange for pickup by your institution's certified hazardous waste disposal service. |
| Contaminated Labware (e.g., pipette tips, tubes) | Collect in a dedicated, sealed, and clearly labeled solid waste container. The label should read: "Oveporexton Contaminated Solid Waste". Dispose of through the institutional chemical waste program. |
| Aqueous Solutions | Collect in a sealed, labeled liquid waste container. The label should specify "Aqueous waste with Oveporexton". Do not pour down the drain. Dispose of through the institutional chemical waste program. |
| DMSO Solutions | Collect in a dedicated, sealed, and labeled liquid waste container appropriate for organic solvents. The label must read: "DMSO waste with Oveporexton". Dispose of through the institutional chemical waste program. ^{[7][8]} |
| Empty Compound Vials | Once completely empty, deface the original label to prevent misuse. Dispose of as non-hazardous laboratory glass waste, unless institutional policy requires it to be treated as chemical waste. |

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